

Application Note: Herbicidal Activity of 3-Chloro-6-Methylpicolinic Acid and Derivatives

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Compound of Interest

Compound Name: 3-Chloro-6-methylpicolinic acid

CAS No.: 894074-82-9

Cat. No.: B1456806

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Executive Summary

This technical guide provides a comprehensive framework for evaluating the herbicidal efficacy of **3-chloro-6-methylpicolinic acid** and its structural derivatives. While the 3,6-dichloro analog (Clopyralid) is the commercial standard, recent Structure-Activity Relationship (SAR) studies indicate that modifications at the 6-position—specifically replacing the methyl/chloro group with bulky heterocycles (e.g., pyrazoles)—can enhance binding affinity to the AFB5 auxin receptor by up to 27-fold. This document outlines the mechanism of action, chemical profiling, and validated protocols for both high-throughput root bioassays and whole-plant post-emergence testing.

Chemical Profile & Mechanism of Action^{[1][2][3]}

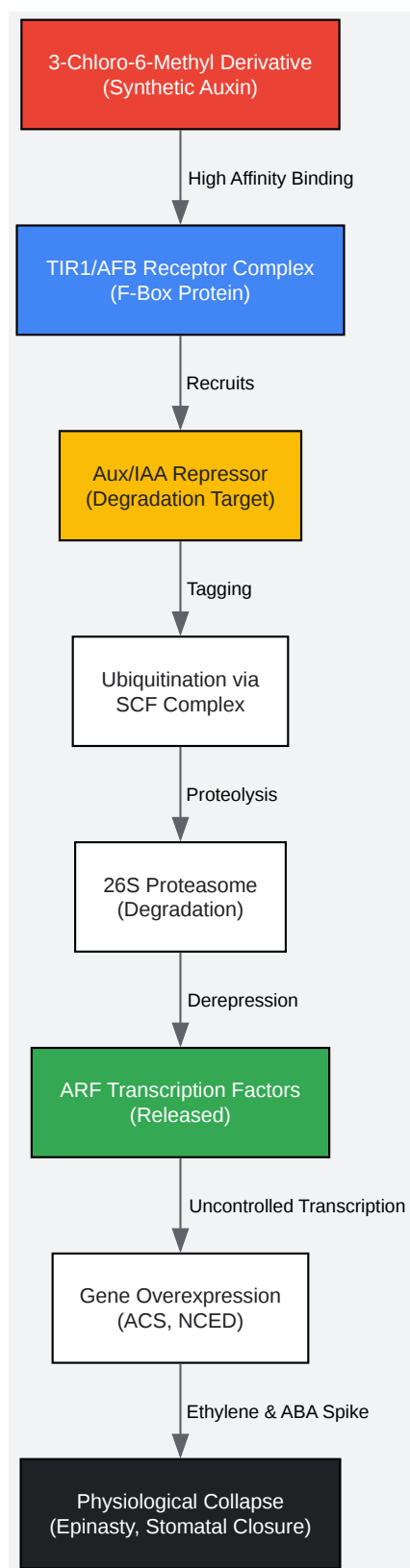
The Picolinate Scaffold

The picolinic acid class (pyridine-2-carboxylic acids) functions as synthetic auxins.^[1] They mimic the natural plant hormone Indole-3-acetic acid (IAA) but possess greater metabolic stability within the plant, leading to lethal "auxin overdose."^[2]

Compound	Structure Description	Key Characteristic
3-chloro-6-methylpicolinic acid	Pyridine ring with -COOH (C2), -Cl (C3), -CH3 (C6)	Parent Scaffold. Used as an intermediate to test steric tolerance at C6.
Clopyralid	3,6-dichloro-2-pyridinecarboxylic acid	Industry Standard. High selectivity for thistles/clover; weak on grasses.
Picloram	4-amino-3,5,6-trichloro-2-pyridinecarboxylic acid	Broad Spectrum. Added amino group increases persistence and potency.
Novel Derivatives (e.g., c5)	3-chloro-6-(pyrazolyl)-picolines	High Potency. Bulky C6-substituents target the AFB5 receptor sub-pocket more effectively than Clopyralid.

Mechanism of Action (The Auxin Overdose)

Unlike natural IAA, which is rapidly regulated, synthetic picolines bind irreversibly to the TIR1/AFB receptor complex. This triggers a lethal cascade involving ethylene evolution and ABA accumulation, leading to tissue necrosis.



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Figure 1: The molecular pathway of synthetic auxin herbicides. The herbicide acts as "molecular glue," locking the repressor to the ubiquitin ligase complex.

Application Note: Rapid Screening via Root Inhibition

Objective: To determine the intrinsic potency (

) of new derivatives without the confounding variables of foliar uptake or translocation. Target Model: *Arabidopsis thaliana* (Col-0) or *Cucumis sativus* (Cucumber - highly sensitive).

Protocol A: Agar Plate Bioassay (*Arabidopsis*)

Rationale: *Arabidopsis* root elongation is the gold standard for auxin sensitivity. Picolinates specifically inhibit primary root length while inducing excessive lateral root hairs.

- Media Preparation:
 - Prepare 0.5x Murashige & Skoog (MS) medium with 1% sucrose and 0.8% agar.
 - Autoclave and cool to 50°C.
 - Stock Solution: Dissolve **3-chloro-6-methylpicolinic acid** derivatives in DMSO (100 mM stock).
 - Dosing: Add stock to molten agar to achieve final concentrations: 0, 10, 50, 100, 500, 1000 nM. (Ensure DMSO < 0.1% v/v).
- Planting:
 - Surface sterilize seeds (70% EtOH, 1 min; 20% Bleach, 10 min).
 - Vernalize at 4°C for 2 days to synchronize germination.
 - Plate seeds in a single row (10 seeds/plate) on the solidified agar.
- Incubation:
 - Place plates vertically (to allow gravitropic root growth) in a growth chamber.

- Settings: 22°C, 16h light/8h dark photoperiod.
- Data Collection (Day 7):
 - Photograph plates.
 - Measure primary root length using ImageJ.
 - Success Metric: A potent 6-substituted derivative (e.g., pyrazolyl-picolinate) should show nM, whereas Clopyralid typically ranges 100–300 nM.

Application Note: Post-Emergence Efficacy (Greenhouse)

Objective: To evaluate "real-world" herbicidal activity, including leaf absorption, phloem mobility, and metabolic stability. Target Weeds: *Amaranthus retroflexus* (Pigweed), *Chenopodium album* (Lambsquarters), *Brassica napus* (Rapeseed - surrogate for broadleaf crops).

Protocol B: Whole Plant Spray Assay

Rationale: Picolinic acids require adjuvants for cuticle penetration. This protocol standardizes the formulation to ensure observed differences are due to the active ingredient (AI), not the surfactant.

1. Formulation Strategy

Do not use raw acetone solutions, as they evaporate too quickly for leaf uptake. Use a standard emulsifiable concentrate mimic:

- Solvent: 5% N-methyl-2-pyrrolidone (NMP) or Acetone.
- Surfactant: 0.25% v/v Non-Ionic Surfactant (e.g., Tween 20) or 1% Methylated Seed Oil (MSO) for difficult-to-wet leaves.
- Carrier: Water (Buffered to pH 7).

2. Experimental Design

- Growth Stage: Spray when plants are at the 2–4 true leaf stage (approx. 10–14 days post-germination).
- Dose Range: 0, 12.5, 25, 50, 100, 200 g ai/ha (grams active ingredient per hectare).
- Replicates: 4 pots per concentration.

3. Application Method

- Use a track sprayer or cabinet sprayer calibrated to deliver 200 L/ha spray volume.
- Nozzle: Flat fan (e.g., TeeJet 8002E) at 275 kPa pressure.
- Critical Step: Allow plants to dry for 2 hours before returning to the greenhouse to prevent "wash-off."

4. Scoring & Analysis (Day 14 & 21)

Evaluate using a 0–100% visual injury scale and fresh weight reduction.

Score	Symptom Description (Auxinic Effects)
0%	No effect.
20%	Slight epinasty (twisting) of petioles; leaf cupping.
50%	Severe epinasty; stem curvature; growth stunting.
80%	Tissue necrosis; apical bud death; chlorosis.
100%	Complete plant death (brown/desiccated).

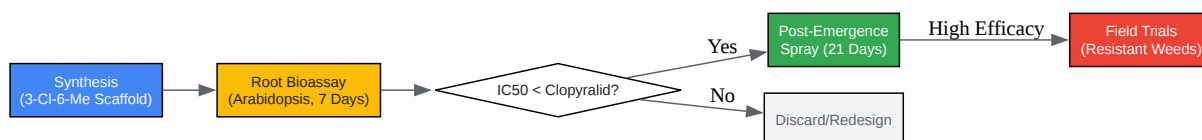
Calculation: Calculate

(Growth Reduction 50%) using a log-logistic regression model (e.g., using the drc package in R).

Structure-Activity Relationship (SAR) Insights

When analyzing data from the above protocols, use the following SAR logic to interpret results for **3-chloro-6-methylpicolinic acid** derivatives:

- The 3-Chloro Group: Essential for activity. It sterically blocks metabolic attack on the ring and aids in receptor pocket fitting. Removal leads to >90% loss in activity.
- The 6-Position (Methyl vs. Aryl):
 - Methyl (Parent): Moderate activity. Good mobility but lower receptor affinity.
 - Aryl/Heterocycle (Derivative): Replacing the methyl with a pyrazole or phenyl ring often increases activity.
 - Why? The AFB5 receptor has a hydrophobic pocket that accommodates larger groups at the 6-position better than the TIR1 receptor (which prefers 2,4-D). This confers "AFB5-selectivity," potentially overcoming resistance mechanisms based on TIR1 mutations.
- Carboxylic Acid: Must be free or an ester that hydrolyzes rapidly (e.g., methyl/ethyl ester) to bind the receptor.



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Figure 2: The decision matrix for advancing picolinic acid candidates.

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